

# Personal protective equipment for handling Allyl n-octyl ether

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## Compound of Interest

Compound Name: **Allyl n-octyl ether**

Cat. No.: **B1268035**

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## Essential Safety and Handling Guide for Allyl n-octyl ether

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **Allyl n-octyl ether** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative safety and physical data for **Allyl n-octyl ether**.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O	[1][2][3]
Molecular Weight	170.29 g/mol	[1][2]
CAS Number	3295-97-4	[1][4]
Boiling Point	206 °C	[5]
Flash Point	68 °C (154.4 °F)	[5]
Density	~0.803 g/mL at 25°C (estimated based on Allyl ether)	[6]
Occupational Exposure Limits	No data available	[7]

## Personal Protective Equipment (PPE)

When handling **Allyl n-octyl ether**, the following personal protective equipment is mandatory to ensure personal safety and minimize exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[7] A face shield should be worn in situations with a high risk of splashing.
- Skin Protection:
  - Gloves: Chemical-impermeable gloves must be worn.[7] Always inspect gloves for any signs of degradation before use. Nitrile gloves may be suitable for short-term protection, but it is advisable to consult the glove manufacturer's resistance guide for specific recommendations for ethers.
  - Protective Clothing: Wear fire/flame-resistant and impervious clothing.[7] A lab coat should be worn and fully buttoned.
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, a full-face respirator with an appropriate organic vapor cartridge is required.[7]

## Operational Handling and Storage

Adherence to proper handling and storage protocols is critical for the safe use of **Allyl n-octyl ether**.

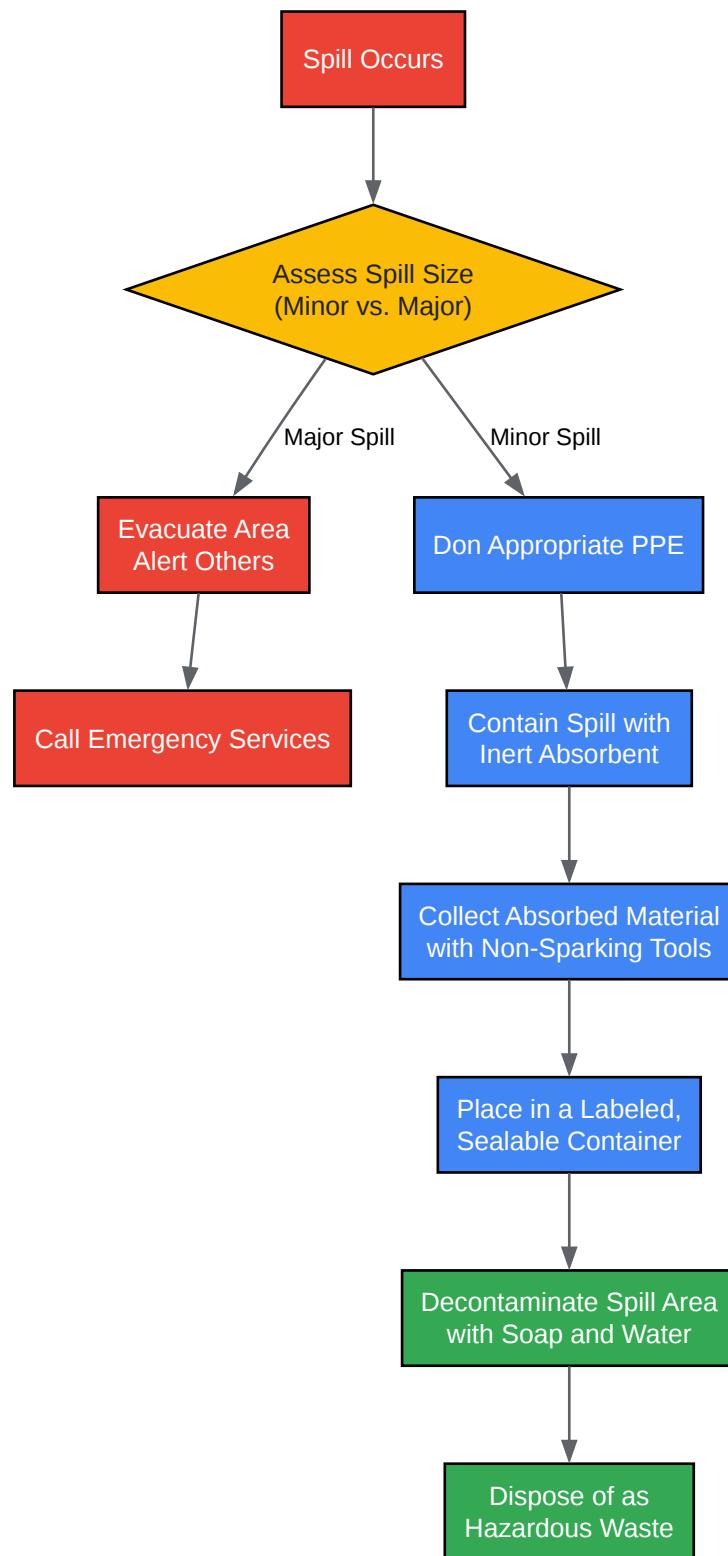
- Ventilation: Always handle **Allyl n-octyl ether** in a well-ventilated area, preferably within a chemical fume hood.[7]
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[7] Use non-sparking tools and explosion-proof equipment.[8]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]
  - Ethers have the potential to form explosive peroxides upon exposure to air and light.[9] Containers should be dated upon opening and stored away from light.
  - Store separately from strong acids and oxidizing agents.[9]

## Spill Management Protocol

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

## Workflow for Chemical Spill Response

## Chemical Spill Response Workflow for Allyl n-octyl ether

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Caption: Workflow for handling a chemical spill of **Allyl n-octyl ether**.

## Step-by-Step Spill Cleanup Procedure

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Evacuate if Necessary: For large or unmanageable spills, evacuate the area and contact emergency services.[\[10\]](#)
- Ensure Proper Ventilation: Work in a well-ventilated area or a fume hood.
- Don PPE: Put on the appropriate personal protective equipment as outlined above.[\[11\]](#)
- Contain the Spill: Use a non-flammable, inert absorbent material such as sand, vermiculite, or a commercial absorbent to contain the spill.[\[12\]](#) Do not use combustible materials like paper towels.[\[12\]](#)
- Absorb the Chemical: Cover the spill with the absorbent material, starting from the outside and working inwards to prevent spreading.[\[10\]](#)
- Collect the Waste: Once the liquid is fully absorbed, use non-sparking tools to carefully scoop the material into a designated, sealable container.[\[13\]](#)
- Decontaminate the Area: Clean the spill area with soap and water.[\[12\]](#)
- Dispose of Waste: Label the container with the contents and dispose of it as hazardous waste according to institutional and local regulations.[\[14\]](#)
- Restock Supplies: Replenish any used items in the spill kit.[\[10\]](#)

## Disposal Plan

Proper disposal of **Allyl n-octyl ether** and its contaminated waste is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
  - Collect waste **Allyl n-octyl ether** and any contaminated materials (e.g., absorbent from spills, used gloves) in a compatible, properly labeled, and sealed container.[\[14\]](#)

- Do not mix with incompatible waste streams.
- Disposal Method:
  - Disposal must be handled through a licensed hazardous waste disposal company.[[15](#)]
  - Do not dispose of **Allyl n-octyl ether** down the drain, as it is a flammable liquid and can pose an explosion hazard in the sewer system.[[16](#)][[17](#)]
- Empty Containers:
  - Thoroughly rinse empty containers with a suitable solvent. The first rinse should be collected and disposed of as hazardous waste.[[14](#)] After thorough cleaning, the container can be disposed of according to your institution's guidelines.

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## References

- 1. Allyl n-octyl ether | 3295-97-4 | Benchchem [[benchchem.com](http://benchchem.com)]
- 2. Allyl n-octyl ether | C11H22O | CID 520600 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 3. Allyl n-octyl ether [[webbook.nist.gov](http://webbook.nist.gov)]
- 4. cymitquimica.com [[cymitquimica.com](http://cymitquimica.com)]
- 5. sigmaaldrich.com [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 6. Allyl ether CAS#: 557-40-4 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 7. echemi.com [[echemi.com](http://echemi.com)]
- 8. echemi.com [[echemi.com](http://echemi.com)]
- 9. ehs.wisc.edu [[ehs.wisc.edu](http://ehs.wisc.edu)]
- 10. 5.4 Chemical Spill Procedures [[ehs.cornell.edu](http://ehs.cornell.edu)]
- 11. ccny.cuny.edu [[ccny.cuny.edu](http://ccny.cuny.edu)]

- 12. - Division of Research Safety | Illinois [drs.illinois.edu]
- 13. ehs.utk.edu [ehs.utk.edu]
- 14. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 15. solvent-recyclers.com [solvent-recyclers.com]
- 16. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
- 17. Hazardous Waste Disposal [cool.culturalheritage.org]
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